

Application Note: Scale-Up Synthesis of 3-(Azetidin-3-yl)cyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 3-(Azetidin-3-yl)cyclohexanecarboxylic acid
Cat. No.: B11907992

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Abstract & Strategic Rationale

The incorporation of constrained azetidine rings into cyclohexane scaffolds improves metabolic stability and vectoral positioning of pharmacophores. However, the direct synthesis of **3-(Azetidin-3-yl)cyclohexanecarboxylic acid** is complicated by the need to control the relative stereochemistry (cis/trans) of the cyclohexane ring and the handling of the strained azetidine core.

This protocol details a convergent, 4-step scale-up route capable of delivering multi-gram to kilogram quantities. Unlike linear approaches, this strategy employs a Negishi cross-coupling between a stable azetidinyll-zinc reagent and a cyclohexenyl triflate. This creates an sp^3 - sp^2 bond that is subsequently reduced, allowing for diastereoselective control during the hydrogenation step.

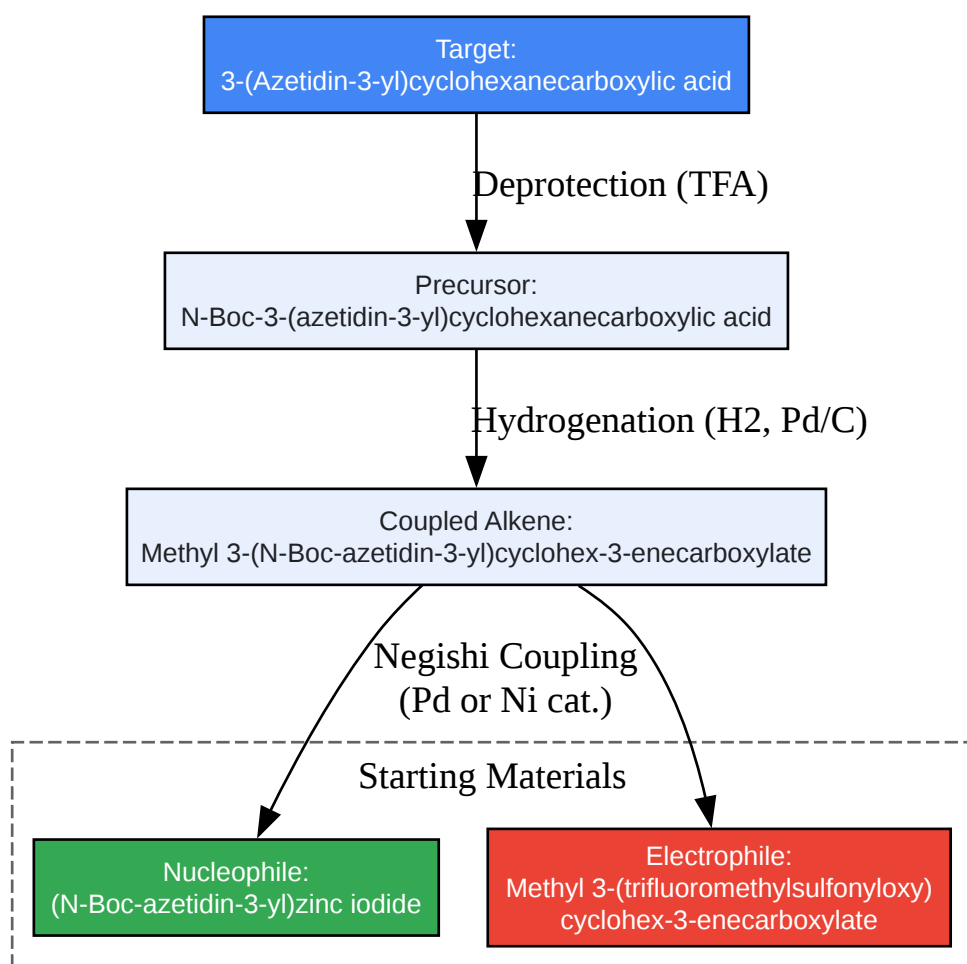
Key Advantages of This Route:

- **Safety:** Avoids the use of hazardous diazo or azide intermediates common in primary azetidine ring formations.

- Scalability: Utilizes commercially available tert-butyl 3-iodoazetidine-1-carboxylate and methyl 3-oxocyclohexanecarboxylate.
- Stereocontrol: The hydrogenation step allows access to defined diastereomers (cis/trans) based on catalyst selection.

Retrosynthetic Analysis

The retrosynthetic logic disconnects the molecule at the C3-C3' bond connecting the two rings. We trace the target back to an Azetidiny Zinc Reagent and a Vinyl Triflate.



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Figure 1: Retrosynthetic disconnection strategy highlighting the convergent Negishi coupling.

Detailed Experimental Protocols

Step 1: Synthesis of Vinyl Triflate Electrophile

Objective: Activate the ketone of methyl 3-oxocyclohexanecarboxylate.

- Reagents: Methyl 3-oxocyclohexanecarboxylate (1.0 equiv), Triflic anhydride (Tf₂O, 1.1 equiv), 2,6-Lutidine (1.2 equiv), DCM (anhydrous).
- Scale: 100 g input.

Protocol:

- Charge a 2L jacketed reactor with Methyl 3-oxocyclohexanecarboxylate (100 g) and anhydrous DCM (1.0 L). Cool to -78 °C.
- Add 2,6-Lutidine dropwise, maintaining internal temperature < -70 °C.
- Add Triflic anhydride (Tf₂O) dropwise over 2 hours via addition funnel. Caution: Tf₂O is corrosive and fumes.
- Allow the mixture to warm to 0 °C over 4 hours.
- Quench: Pour into ice-cold saturated NaHCO₃ solution.
- Workup: Separate phases. Wash organic layer with 1M citric acid (to remove lutidine), then brine. Dry over MgSO₄ and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc) or distillation if stable.
 - Checkpoint: ¹H NMR should show disappearance of ketone and appearance of vinyl proton (~5.7 ppm).

Step 2: Preparation of Azetidiny Zinc Reagent

Objective: Generate the nucleophilic partner from tert-butyl 3-iodoazetidine-1-carboxylate.

- Reagents: tert-Butyl 3-iodoazetidine-1-carboxylate (1.0 equiv), Zinc dust (activated, 1.5 equiv), LiCl (1.5 equiv), THF (anhydrous).

- Note: The use of Knochel's conditions (Zn/LiCl) is crucial for stabilizing the secondary alkyl zinc species.

Protocol:

- Activation: In a flame-dried Schlenk flask, dry LiCl (anhydrous) under vacuum at 150 °C for 1 hour. Cool and add activated Zinc dust.
- Add dry THF. Add 5 mol% 1,2-dibromoethane and heat to reflux for 1 minute to activate Zn. Then add 5 mol% TMSCl.
- Add a solution of N-Boc-3-iodoazetidine in THF dropwise at room temperature.
- Stir at 25-30 °C for 2-4 hours.
 - Titration: Aliquot a sample and quench with iodine to verify consumption of iodide and formation of the zinc reagent (titrate with I₂).

Step 3: Negishi Cross-Coupling

Objective: Form the C-C bond between the azetidine and cyclohexane rings.

- Reagents: Vinyl Triflate (from Step 1, 1.0 equiv), Azetidiny Zinc Reagent (from Step 2, 1.2 equiv), Pd(dppf)Cl₂·DCM (3 mol%), THF.

Protocol:

- In a reactor, dissolve the Vinyl Triflate and Pd(dppf)Cl₂ in THF. Purge with Argon.
- Add the Azetidiny Zinc Reagent solution (freshly prepared) dropwise via cannula or pump at 0 °C.
- Warm to room temperature and stir for 12 hours. Alternatively, heat to 50 °C if reaction is sluggish.
- Quench: Add saturated NH₄Cl solution carefully.
- Workup: Extract with EtOAc. Wash with water and brine.

- Purification: Silica gel chromatography. The product Methyl 3-(N-Boc-azetidin-3-yl)cyclohex-3-enecarboxylate is an oil that solidifies upon standing.

Step 4: Hydrogenation & Deprotection

Objective: Saturate the alkene and remove protecting groups.

A. Hydrogenation:

- Dissolve the alkene intermediate in MeOH/EtOAc (1:1).
- Add 10% Pd/C (5 wt% loading).
- Hydrogenate at 50 psi H₂ for 12 hours.
 - Stereocontrol Note: Pd/C typically favors cis-addition. If the trans-isomer is required, thermodynamic equilibration (using NaOMe in MeOH) of the ester after hydrogenation may be necessary before hydrolysis.
- Filter through Celite and concentrate.

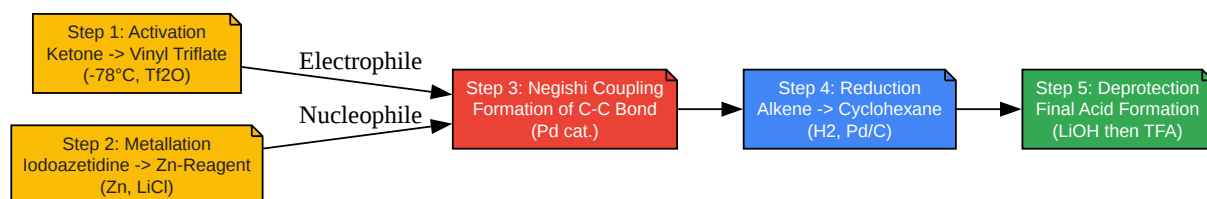
B. Hydrolysis & Deprotection:

- Saponification: Treat the ester with LiOH (3 equiv) in THF/Water (3:1) at RT for 4 hours. Acidify to pH 4 to precipitate the N-Boc acid.
- Boc-Removal: Dissolve the N-Boc acid in DCM/TFA (4:1) or 4M HCl in Dioxane. Stir for 2 hours.
- Isolation: Concentrate to dryness. Triturate with diethyl ether to obtain the final product as a salt (e.g., TFA salt or HCl salt).
 - Free Base: If the zwitterion is needed, pass through an ion-exchange resin (Dowex 50W).

Process Data Summary

Parameter	Step 1 (Triflate)	Step 2 (Zn Formation)	Step 3 (Coupling)	Step 4 (Hydrog./Depr ot.)
Yield (Typical)	85-92%	>95% (in situ)	70-80%	85-90% (over 2 steps)
Key Impurity	Hydrolysis product (ketone)	Unreacted Iodide	Homocoupling of Zn	Incomplete reduction
Temp Range	-78 °C to 0 °C	25 °C to 30 °C	0 °C to 50 °C	RT
Safety Critical	Tf ₂ O handling (corrosive)	Zn activation (exotherm)	Air-sensitive catalyst	H ₂ gas (flammability)

Visualized Process Flow



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Figure 2: Sequential process flow for the scale-up synthesis.

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